

# Synthesis and Acidification Procedure for 8-Bromooctanoic Acid

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## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

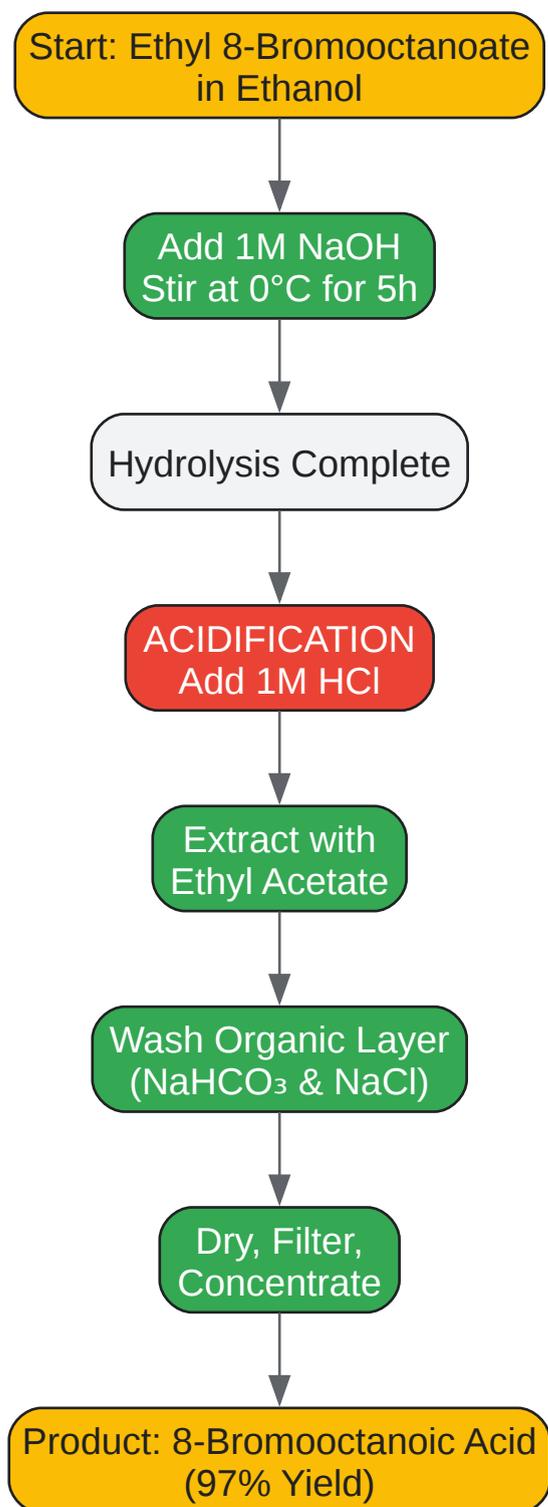
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The following methodology outlines the synthesis of **8-Bromooctanoic acid** from its ester precursor, **ethyl 8-bromooctanoate**. The key acidification step with HCl is integral to this process [1].

### General Procedure [1]:

- **Hydrolysis:** A 1M sodium hydroxide (NaOH) solution (3.98 mL) was added dropwise to a solution of **ethyl 8-bromooctanoate** (1.0 g, 3.98 mmol) in ethanol (10 mL). The reaction mixture was stirred at **0°C for 5 hours**.
- **Acidification:** Upon completion, the reaction mixture was **acidified with 1M hydrochloric acid (HCl) solution**.
- **Extraction & Work-up:** The acidified mixture was extracted with ethyl acetate (3 x 10 mL). The combined organic layers were washed with saturated sodium bicarbonate solution and brine (saturated sodium chloride solution). The organic layer was dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield **8-Bromooctanoic acid** as a colorless oil (0.86 g, **97% yield**).

The workflow below summarizes this experimental procedure.



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## Chemical Properties & Handling

For your reference during the procedure, here are the key properties and safety information for **8-Bromooctanoic acid**.

Property	Value / Specification	Source
CAS Number	17696-11-6	[2] [1] [3]
Molecular Formula	$C_8H_{15}BrO_2$	[1] [4] [3]
Molecular Weight	223.11 g/mol	[1] [4] [3]
Melting Point	35-37 °C (lit.)	[2] [1] [3]
Boiling Point	147-150 °C/2 mmHg (lit.)	[2] [1]
Quality & Purity	97%	[2] [1] [4]

Handling & Safety	Information
Hazard Statements	<b>H314:</b> Causes severe skin burns and eye damage. [1] [4] [3]
Personal Protective Equipment (PPE)	Eyeshields, Faceshields, Gloves, type P3 (EN 143) respirator cartridges. [2]
Storage	Store in a cool, dry place in a well-sealed container. Store away from oxidizing agents and bases. [1] [4]

## Troubleshooting FAQs

Based on the procedure, here are some potential issues and solutions:

- **How do I know if the acidification step is complete?** Acidification is typically complete when the aqueous layer reaches a pH of approximately 2-3. You can check this using pH paper. In the described procedure, adding 1M HCl until the solution is acidic is sufficient.

- **The product is an oil and won't solidify. What should I do?** The literature notes that the pure compound has a melting point of 35-37°C [2] [1]. It is normal for it to be an oil at or above room temperature. You can try inducing crystallization by cooling the product in an ice bath and seeding it with a small crystal if available.
- **My yield is lower than expected. What could be the cause?** Ensure the reaction mixture is kept at **0°C during hydrolysis** to minimize side reactions. Also, perform the extraction with ethyl acetate thoroughly (three times, as in the procedure) to recover all product from the aqueous layer.

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## References

1. - 8 | 17696-11-6 Bromooctanoic acid [chemicalbook.com]
2. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
3. - 8 | CAS#:17696-11-6 | Chemsrvc Bromooctanoic acid [chemsrc.com]
4. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]

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